

Tripropylamine (CAS 102-69-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tripropylamine*

Cat. No.: *B089841*

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For Researchers, Scientists, and Drug Development Professionals

Tripropylamine (TPA), with the CAS number 102-69-2, is a tertiary amine that serves as a versatile and crucial building block and reagent in various chemical disciplines. Its utility spans from being a fundamental intermediate in the synthesis of complex molecules to a functional component in advanced analytical techniques. This guide provides an in-depth technical overview of **Tripropylamine**, including its chemical and physical properties, synthesis, key applications with experimental protocols, and safety information, tailored for professionals in research and drug development.

Core Properties of Tripropylamine

Tripropylamine is a clear, colorless liquid characterized by a distinctive amine or "fishy" odor. [1] It is a flammable substance and should be handled with appropriate safety precautions. [2] [3] Its chemical and physical properties are summarized in the tables below for easy reference and comparison.

Physicochemical Properties

| Property | Value | Reference(s) |
|---------------------------------------|----------------------------------|--------------|
| Molecular Formula | C ₉ H ₂₁ N | [2] |
| Molecular Weight | 143.27 g/mol | [4][5] |
| Density | 0.753 - 0.760 g/mL at 25°C | [2][6][7] |
| Melting Point | -93.5 °C | [2][8] |
| Boiling Point | 155 - 158 °C | [2][9] |
| Flash Point | 32.5 - 40.55 °C | [2][8][10] |
| Water Solubility | 0.75 - 2.6 g/L at 20-25°C | [8][10] |
| Refractive Index (n _{20/D}) | 1.416 | [2][11] |
| Vapor Density | 4.9 (vs air) | [2][4] |
| Vapor Pressure | 2.9 - 4.30 hPa at 20°C | [8][11] |
| pKa | 10.66 | [2] |
| LogP | 0.9 | [6] |
| Autoignition Temperature | 180 °C (356 °F) | [3][4] |

Spectral Data

| Spectral Technique | Key Data/Reference |
|---------------------------|--|
| ¹³ C NMR | Spectra available in spectral databases.[12] |
| ATR-IR | Spectra available in spectral databases.[13] |
| Mass Spectrometry (GC-MS) | Data available through various chemical databases. |

Synthesis of Tripropylamine

The industrial synthesis of **Tripropylamine** is typically achieved through the amination of n-propanol. This process involves reacting n-propanol with ammonia over a heterogeneous catalyst at elevated temperatures and pressures.

Experimental Protocol: Industrial Synthesis of Tripropylamine

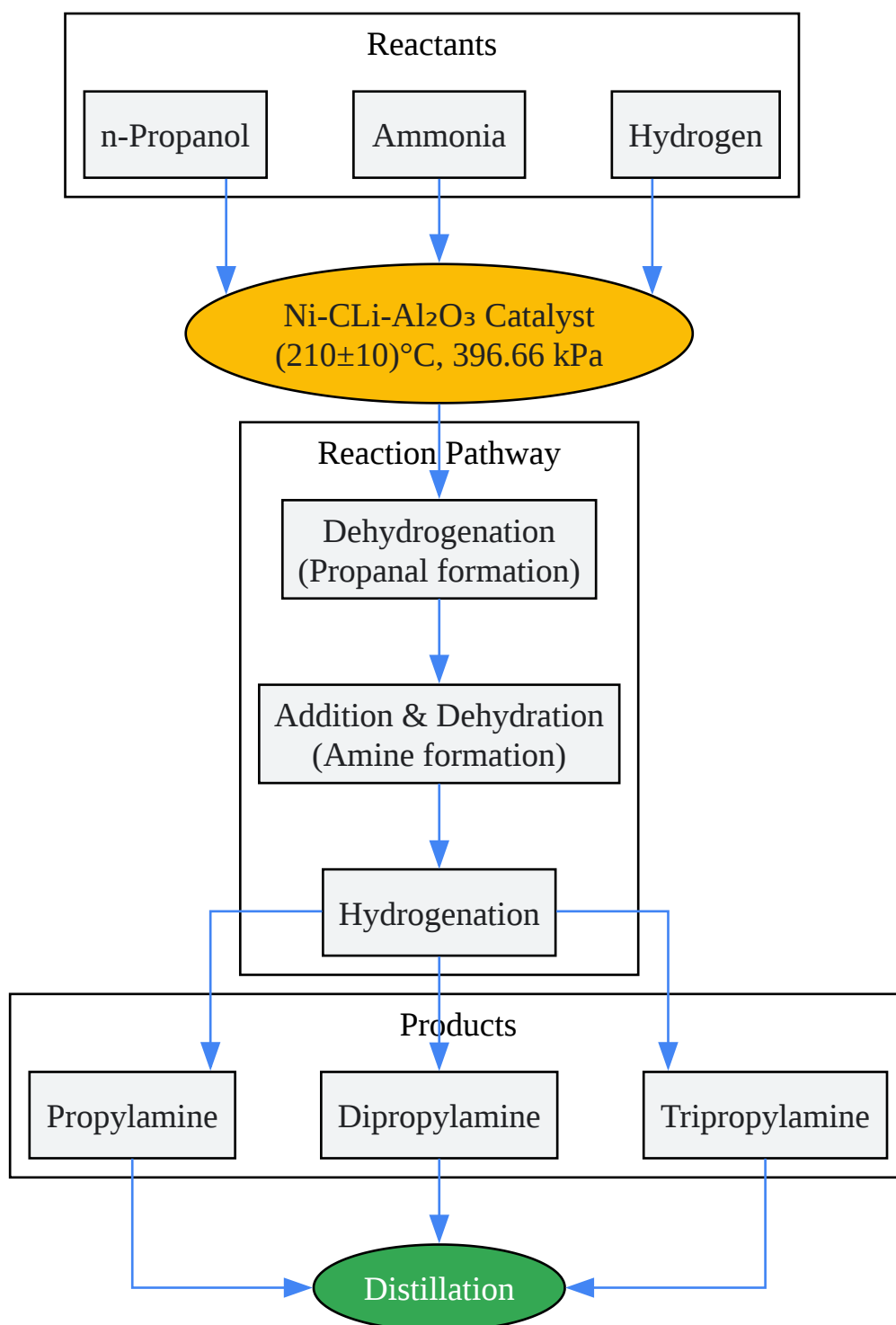
Objective: To synthesize **Tripropylamine** from n-propanol and ammonia.

Materials:

- n-propanol
- Ammonia
- Hydrogen
- Ni-CLi-Al₂O₃ catalyst

Procedure:

- A mixture of n-propanol, ammonia, and hydrogen is prepared with a molar ratio of approximately 4:2:4.[8]
- The reactant mixture is passed through a reactor containing a fixed bed of a Ni-CLi-Al₂O₃ catalyst.[2][8]
- The reaction is maintained at a temperature of (210 ± 10) °C and a pressure of 396.66 kPa. [8]
- The space velocity of n-propanol is kept between 0.25-0.51 L/L·h⁻¹. [8]
- The reaction proceeds through a series of dehydrogenation, addition, dehydration, and hydrogenation steps to form a mixture of propylamine, dipropylamine, and **tripropylamine**. [2][8]
- The product mixture is then subjected to distillation to separate the individual amines. The conversion of n-propanol is typically in the range of 75-83%, with the total yield of di- and **tripropylamine** being 75-80%. [8]



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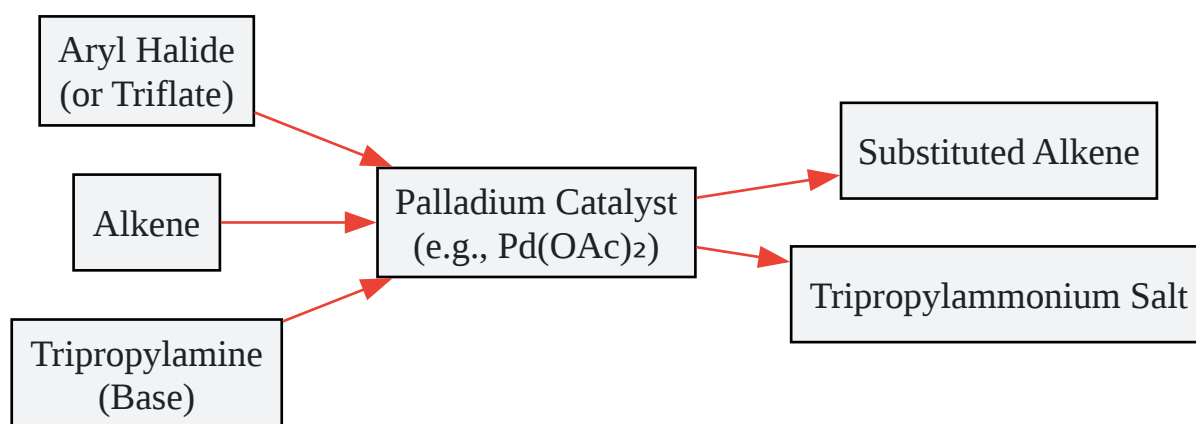
Industrial Synthesis of **Tripropylamine**.

Applications in Research and Drug Development

Tripropylamine's utility in the scientific community is broad, primarily functioning as a base, catalyst, and a key component in advanced analytical methods.

Role as a Base and Catalyst in Organic Synthesis

As a tertiary amine, **Tripropylamine** is a non-nucleophilic base, making it suitable for reactions where the amine should not participate as a nucleophile. It is employed as a proton scavenger to neutralize acids formed during a reaction, thereby driving the equilibrium towards the product side.[4] This property is crucial in various coupling reactions, such as the Heck reaction, where it serves as a base to facilitate the catalytic cycle.[1]

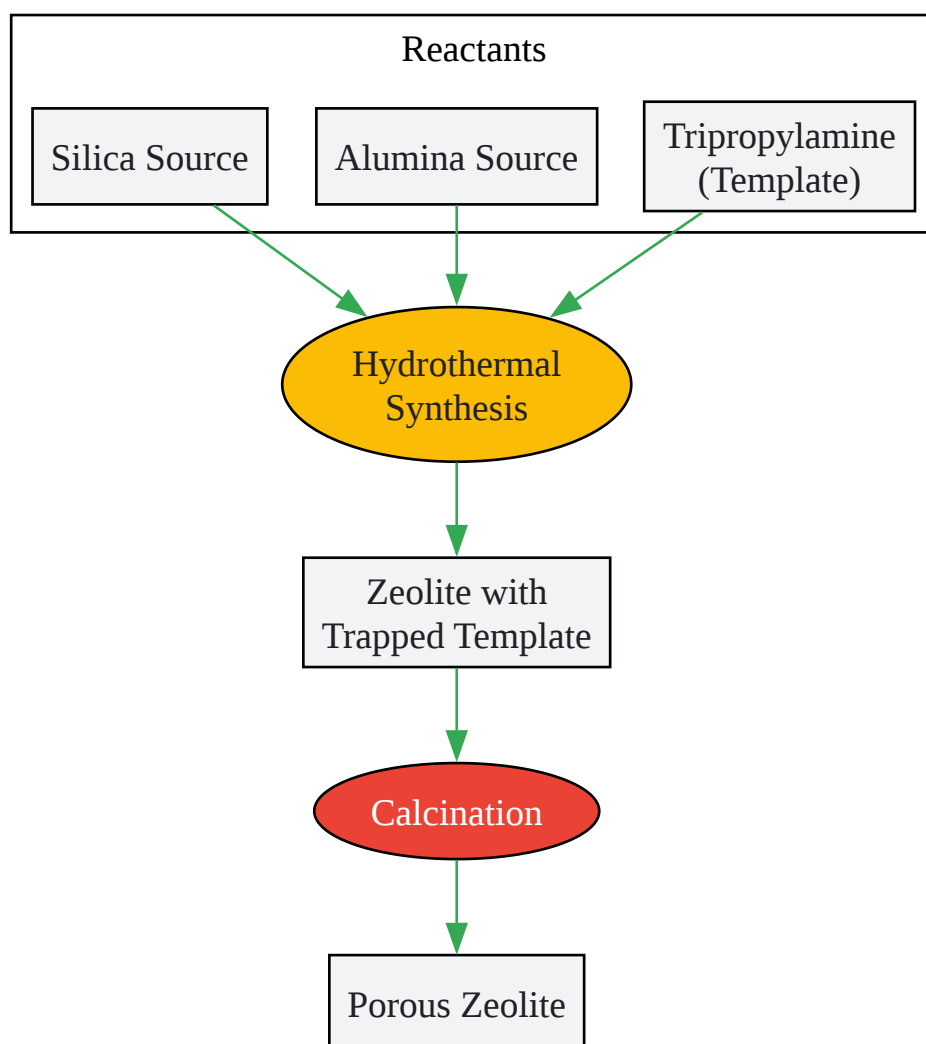


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Role of **Tripropylamine** in the Heck Reaction.

Template in Zeolite Synthesis

In materials science, **Tripropylamine** is utilized as a structure-directing agent or template in the hydrothermal synthesis of zeolites and other microporous materials.[9][14] The amine molecules organize the inorganic precursors into a specific crystalline framework, which is then removed by calcination to leave a porous structure with well-defined channels and cavities.



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Workflow of Zeolite Synthesis using TPA.

Co-reactant in Electrochemiluminescence (ECL)

A significant application of **Tripropylamine** in modern bioanalytical chemistry is its role as a co-reactant in electrochemiluminescence (ECL) systems, particularly with ruthenium-based luminophores like tris(2,2'-bipyridyl)ruthenium(II) ($[\text{Ru}(\text{bpy})_3]^{2+}$).^{[3][5][8]} This technology is the foundation for highly sensitive immunoassays and other diagnostic platforms.

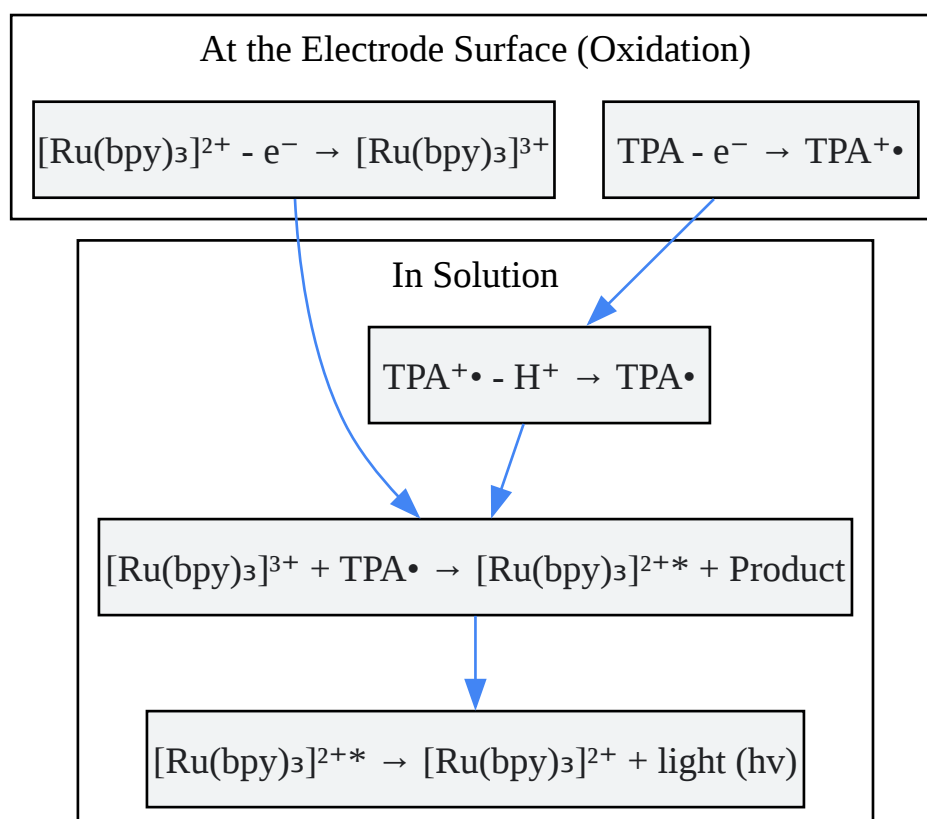
Objective: To generate an ECL signal using $[\text{Ru}(\text{bpy})_3]^{2+}$ as the luminophore and **Tripropylamine** as the co-reactant for analyte detection.

Materials:

- Tris(2,2'-bipyridyl)ruthenium(II) ($[\text{Ru}(\text{bpy})_3]^{2+}$) solution
- **Tripropylamine** (TPA) solution
- Phosphate-buffered saline (PBS)
- Working electrode (e.g., glassy carbon, gold)
- Reference electrode (e.g., Ag/AgCl)
- Counter electrode (e.g., platinum wire)
- Potentiostat with ECL detection capabilities (photomultiplier tube or photodiode)

Procedure:

- Prepare a working solution containing the $[\text{Ru}(\text{bpy})_3]^{2+}$ -labeled biomolecule (e.g., an antibody) and a specified concentration of **Tripropylamine** in a suitable buffer, typically PBS (pH 7.4).[\[6\]](#)[\[15\]](#)
- Set up a three-electrode electrochemical cell with the working, reference, and counter electrodes.
- Pipette the working solution into the electrochemical cell.
- Apply a potential sweep or step to the working electrode to initiate the electrochemical reactions. Typically, an anodic potential is applied.[\[5\]](#)[\[6\]](#)
- At the electrode surface, both $[\text{Ru}(\text{bpy})_3]^{2+}$ and TPA are oxidized.[\[5\]](#)
- The oxidized TPA undergoes deprotonation to form a highly reducing radical intermediate.[\[15\]](#)
- This intermediate reduces the oxidized $[\text{Ru}(\text{bpy})_3]^{3+}$ to an excited state, $[\text{Ru}(\text{bpy})_3]^{2+*}$.[\[5\]](#)
- As the excited state luminophore relaxes to its ground state, it emits light (typically around 620 nm), which is detected by the photomultiplier tube. The intensity of the emitted light is proportional to the concentration of the analyte.[\[5\]](#)



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ECL Mechanism with $[\text{Ru}(\text{bpy})_3]^{2+}$ and TPA.

Safety and Handling

Tripropylamine is a flammable liquid and vapor and is harmful if swallowed, inhaled, or absorbed through the skin.[2][3][16] It causes severe skin and eye burns.[3][17] Therefore, it is imperative to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated area or a fume hood.[15][18] Keep away from heat, sparks, open flames, and other ignition sources.[3][15] It is incompatible with strong oxidizing agents and strong acids.[4][15]

Conclusion

Tripropylamine is a chemical of significant industrial and academic importance. Its role as a versatile base, a structure-directing template, and a high-performance co-reactant in electrochemiluminescence underscores its value to researchers, scientists, and professionals

in drug development. A thorough understanding of its properties, synthesis, and applications, coupled with stringent safety practices, is essential for its effective and safe utilization in the laboratory and beyond.

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